

# An In-depth Technical Guide to 5-(2-Oxopropyl)pyrrolidin-2-one

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## Compound of Interest

Compound Name: 5-(2-Oxopropyl)pyrrolidin-2-one

Cat. No.: B1422858

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This technical guide provides a comprehensive overview of **5-(2-Oxopropyl)pyrrolidin-2-one**, a heterocyclic organic compound belonging to the pyrrolidinone class. Due to the limited availability of experimental data for this specific molecule, this guide incorporates information from closely related analogs and the broader pyrrolidin-2-one chemical family to offer a thorough understanding for researchers, scientists, and drug development professionals.

## Chemical Identity and Nomenclature

The nomenclature of heterocyclic compounds follows the IUPAC (International Union of Pure and Applied Chemistry) guidelines. The structure of **5-(2-Oxopropyl)pyrrolidin-2-one** consists of a five-membered lactam ring, pyrrolidin-2-one, substituted at the 5-position with a 2-oxopropyl group.

IUPAC Name: **5-(2-oxopropyl)pyrrolidin-2-one**

Synonyms: To date, no widely recognized synonyms for **5-(2-oxopropyl)pyrrolidin-2-one** have been identified in the chemical literature. The compound is most commonly referred to by its IUPAC name or CAS number.

## Chemical Structure:

Caption: Chemical structure of **5-(2-oxopropyl)pyrrolidin-2-one**.

## Physicochemical Properties

While specific experimental data for **5-(2-oxopropyl)pyrrolidin-2-one** is not readily available, the following table summarizes its known properties and provides representative data from the parent compound, 2-pyrrolidinone, for comparison and estimation.

Property	5-(2-Oxopropyl)pyrrolidin-2-one	2-Pyrrolidinone (Parent Compound)[1][2]
CAS Number	1369104-14-2	616-45-5
Molecular Formula	C <sub>7</sub> H <sub>11</sub> NO <sub>2</sub>	C <sub>4</sub> H <sub>7</sub> NO
Molecular Weight	141.17 g/mol	85.10 g/mol
Appearance	Not available	Colorless solid or liquid
Melting Point	Not available	25 °C
Boiling Point	Not available	245 °C
Solubility	Not available	Miscible with water, ethanol, ether, chloroform, benzene
Density	Not available	1.116 g/cm <sup>3</sup> at 25 °C

## Experimental Protocols: Synthesis

A specific, detailed experimental protocol for the synthesis of **5-(2-oxopropyl)pyrrolidin-2-one** is not explicitly described in the reviewed literature. However, a general and plausible synthetic route can be proposed based on established methods for the synthesis of 5-substituted pyrrolidin-2-ones. One common approach involves the Michael addition of a nucleophile to an  $\alpha,\beta$ -unsaturated lactam, followed by further modifications.

A potential synthetic pathway could involve the reaction of a suitable precursor, such as 5-vinylpyrrolidin-2-one, with a nucleophile that can be converted to the 2-oxopropyl side chain. An alternative and widely used method is the lactamization of a  $\gamma$ -amino acid.

Below is a representative experimental protocol for the synthesis of a 5-substituted pyrrolidin-2-one derivative, which could be adapted for the synthesis of **5-(2-oxopropyl)pyrrolidin-2-one**. This protocol is based on the multi-component reaction to form the pyrrolidinone ring.[3]

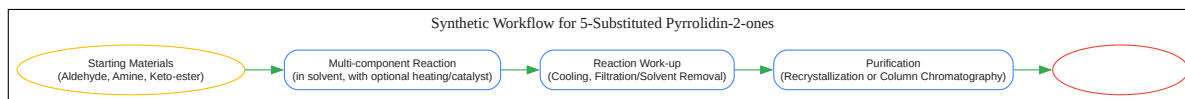
## Representative Synthesis of a 5-Substituted Pyrrolidin-2-one:

### Materials:

- An appropriate aldehyde (e.g., a protected form of acetyl aldehyde)
- An amine (e.g., ammonia or a primary amine)
- An activated keto-ester (e.g., ethyl acetoacetate)
- Solvent (e.g., ethanol or acetic acid)
- Catalyst (if required, e.g., an acid or base)

### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve the aldehyde and the keto-ester in the chosen solvent.
- **Addition of Amine:** Slowly add the amine to the reaction mixture at room temperature.
- **Reaction:** Stir the mixture at room temperature or heat under reflux for a specified period (typically several hours to overnight), monitoring the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. If a precipitate forms, collect it by filtration. Otherwise, remove the solvent under reduced pressure.
- **Purification:** Purify the crude product by recrystallization or column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of ethyl acetate and hexane).
- **Characterization:** Characterize the purified product by spectroscopic methods such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and mass spectrometry to confirm its structure and purity.



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Caption: A generalized workflow for the synthesis of 5-substituted pyrrolidin-2-ones.

## Biological Activity and Potential Signaling Pathways

The pyrrolidin-2-one scaffold is a privileged structure in medicinal chemistry, with derivatives exhibiting a wide range of biological activities, including anticancer and antimicrobial properties. [4][5] While the specific biological targets and mechanisms of action for **5-(2-oxopropyl)pyrrolidin-2-one** have not been elucidated, the activities of related compounds provide insights into its potential therapeutic applications.

### Anticancer Activity

Numerous pyrrolidin-2-one derivatives have demonstrated cytotoxic effects against various cancer cell lines. [4][6][7] The proposed mechanisms of action for this class of compounds are diverse and can depend on the specific substitutions on the pyrrolidinone ring. Some derivatives have been shown to interfere with critical cellular processes in cancer cells, such as:

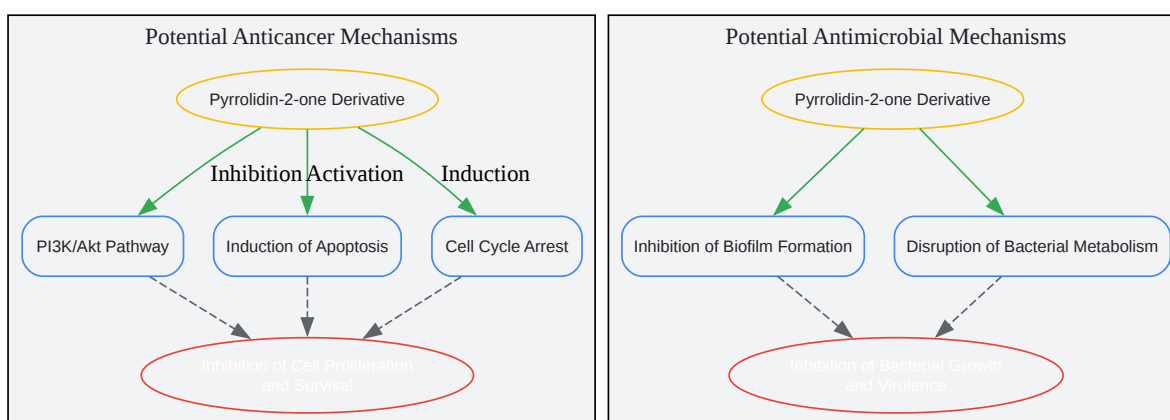
- **Inhibition of PI3K/Akt Pathway:** Some 1-substituted pyrrolidin-2-ones have been identified as potent inhibitors of phosphoinositide 3-kinase (PI3K), a key enzyme in a signaling pathway that promotes cell proliferation and survival. [7]
- **Induction of Apoptosis:** Certain derivatives can trigger programmed cell death (apoptosis) in cancer cells, a crucial mechanism for eliminating malignant cells.
- **Cell Cycle Arrest:** Some compounds can halt the cell cycle at specific checkpoints, preventing the uncontrolled division of cancer cells.

## Antimicrobial Activity

The pyrrolidinone ring is also a core component of several natural and synthetic antimicrobial agents.[8][9] The antimicrobial mechanisms can vary, but some reported activities include:

- **Inhibition of Biofilm Formation:** Certain pyrrolidine-2,3-diones have shown the ability to inhibit and eradicate bacterial biofilms, which are communities of bacteria that are notoriously resistant to conventional antibiotics.[10]
- **Disruption of Essential Metabolic Pathways:** The structural similarity of some pyrrolidinones to metabolic intermediates allows them to interfere with essential bacterial pathways.

The diagram below illustrates a conceptual model of the potential mechanisms of action for pyrrolidin-2-one derivatives based on the current understanding of this class of compounds.



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Caption: Conceptual signaling pathways for the biological activities of pyrrolidin-2-one derivatives.

## Conclusion

**5-(2-Oxopropyl)pyrrolidin-2-one** is a member of the pharmacologically significant pyrrolidin-2-one family. While specific experimental data for this compound is currently limited, the known biological activities of its structural analogs suggest its potential as a lead compound in the development of novel anticancer and antimicrobial agents. Further research is warranted to synthesize and characterize **5-(2-oxopropyl)pyrrolidin-2-one**, determine its physicochemical properties, and elucidate its specific biological targets and mechanisms of action. This will enable a more complete understanding of its therapeutic potential and could pave the way for the design of more potent and selective drug candidates.

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